

Application Notes and Protocols for DPM-1001 Intraperitoneal Injection

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Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

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Introduction

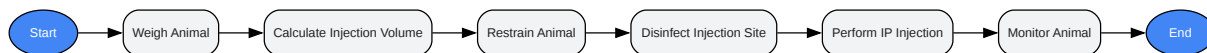
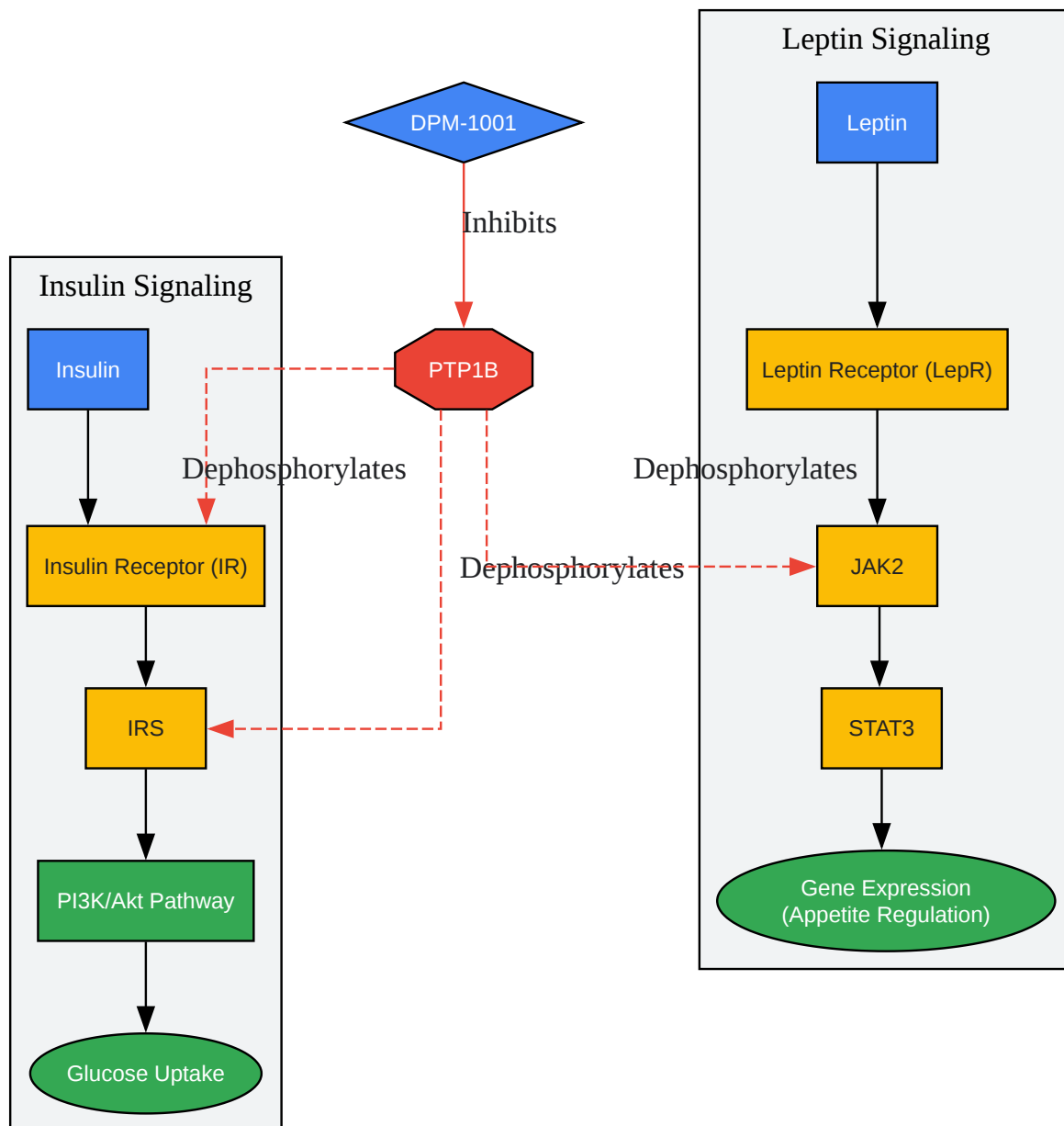
DPM-1001 is a potent and selective, non-competitive, allosteric inhibitor of protein-tyrosine phosphatase 1B (PTP1B).[1] PTP1B is a key negative regulator of both insulin and leptin signaling pathways, making it a significant therapeutic target for type 2 diabetes and obesity.[2] By inhibiting PTP1B, **DPM-1001** enhances insulin and leptin sensitivity. Additionally, **DPM-1001** is a highly selective copper chelator and is under investigation for the treatment of Wilson's disease, a genetic disorder characterized by toxic copper accumulation.[3][4]

These application notes provide a comprehensive guide for the intraperitoneal (IP) administration of **DPM-1001** in preclinical research models, focusing on established protocols for preparation and injection, alongside relevant data from in vivo studies.

Mechanism of Action: PTP1B Inhibition

DPM-1001's primary mechanism of action involves the inhibition of PTP1B. In the insulin signaling cascade, PTP1B dephosphorylates the insulin receptor (IR) and insulin receptor

substrate (IRS) proteins, which dampens the downstream signaling that leads to glucose uptake. In the leptin signaling pathway, PTP1B dephosphorylates Janus kinase 2 (JAK2), a critical step in leptin-mediated appetite suppression. By inhibiting PTP1B, **DPM-1001** effectively enhances these signaling pathways, leading to improved glucose metabolism and reduced food intake.



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- 3. DPM-1001 decreased copper levels and ameliorated deficits in a mouse model of Wilson's disease - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. DepYmed Receives FDA Orphan Drug Designation for Clinical Candidate DPM-1001 for the Treatment of Wilson Disease - BioSpace [[biospace.com](https://www.biospace.com)]
- To cite this document: BenchChem. [Application Notes and Protocols for DPM-1001 Intraperitoneal Injection]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15578887/docs#application-notes-and-protocols-for-dpm-1001-intraperitoneal-injection>]

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